

Chemical structure and physicochemical properties of Homovanillic Acid-13C6.

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Compound of Interest

Compound Name: *Homovanillic Acid-13C6*

Cat. No.: *B13825565*

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Homovanillic Acid-13C6: A Technical Guide for Researchers

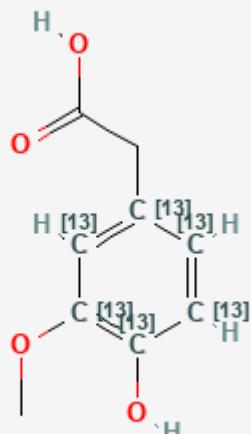
An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and relevant experimental methodologies for **Homovanillic Acid-13C6**. This isotopically labeled compound is a critical tool in metabolism studies, clinical mass spectrometry, and as an internal standard for the quantification of its unlabeled counterpart, a key dopamine metabolite.

Chemical Structure and Identification

Homovanillic Acid-13C6 is a stable isotope-labeled version of Homovanillic Acid (HVA), where the six carbon atoms of the benzene ring have been replaced with the 13C isotope. This labeling provides a distinct mass difference, making it an ideal internal standard for mass spectrometry-based quantification assays.

Chemical Structure:



Synonyms: 4-Hydroxy-3-methoxy(benzene-13C6)acetic Acid, 4-Hydroxy-3-methoxy(phenyl-13C6)acetic Acid

Physicochemical Properties

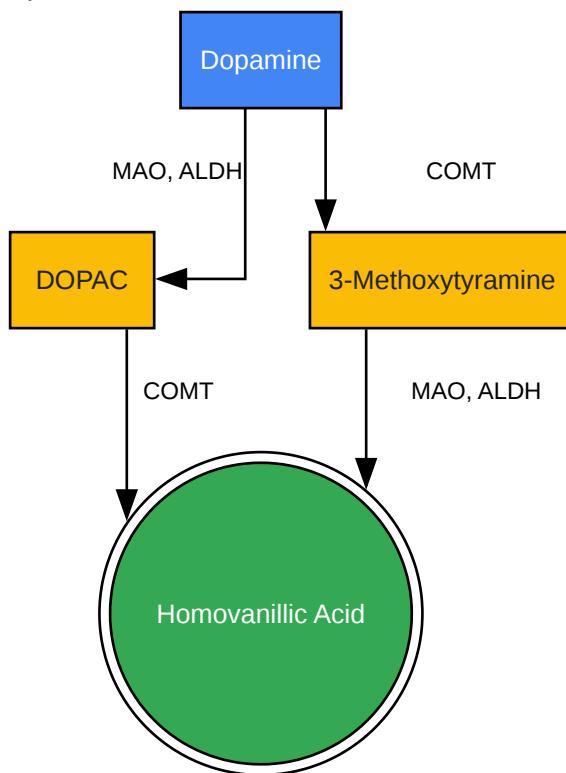
The physicochemical properties of **Homovanillic Acid-13C6** are crucial for its application in experimental settings. The following table summarizes the key quantitative data available for this compound.

Property	Value	Source
CAS Number	1185016-45-8	[1]
Molecular Formula	C ₉ ¹³ C ₆ H ₁₀ O ₄	[1]
Molecular Weight	188.13 g/mol	[1]
Melting Point	119-130 °C	[2]
Solubility	DMSO (Slightly), Methanol (Slightly)	[2]
Isotopic Purity	Typically ≥99% for ¹³ C	[3]
Chemical Purity	≥98%	[4]
Appearance	White to Off-White Solid	[2]

Dopamine Metabolism Signaling Pathway

Homovanillic acid is a major metabolite of dopamine, a critical neurotransmitter. The metabolic pathway involves two key enzymes: monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT).^{[1][5]} Understanding this pathway is essential for researchers studying dopamine turnover and related neurological conditions.

Dopamine Metabolism to Homovanillic Acid



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Dopamine metabolism pathway leading to Homovanillic Acid.

Experimental Protocols

Detailed methodologies are critical for the successful application of **Homovanillic Acid-13C6** in research. Below are generalized protocols for key experiments.

Melting Point Determination

The melting point is a fundamental physical property used to identify and assess the purity of a compound. A common method for its determination is the capillary melting point technique.

Methodology:

- Sample Preparation: A small amount of finely powdered **Homovanillic Acid-13C6** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus: A calibrated melting point apparatus is used. The capillary tube is placed in the heating block of the apparatus.
- Heating: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) to ensure thermal equilibrium.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid phase has liquefied (completion of melting) are recorded. This range is the melting point of the substance.[2][6]

Solubility Determination

Determining the solubility of **Homovanillic Acid-13C6** in various solvents is crucial for preparing solutions for analysis.

Methodology:

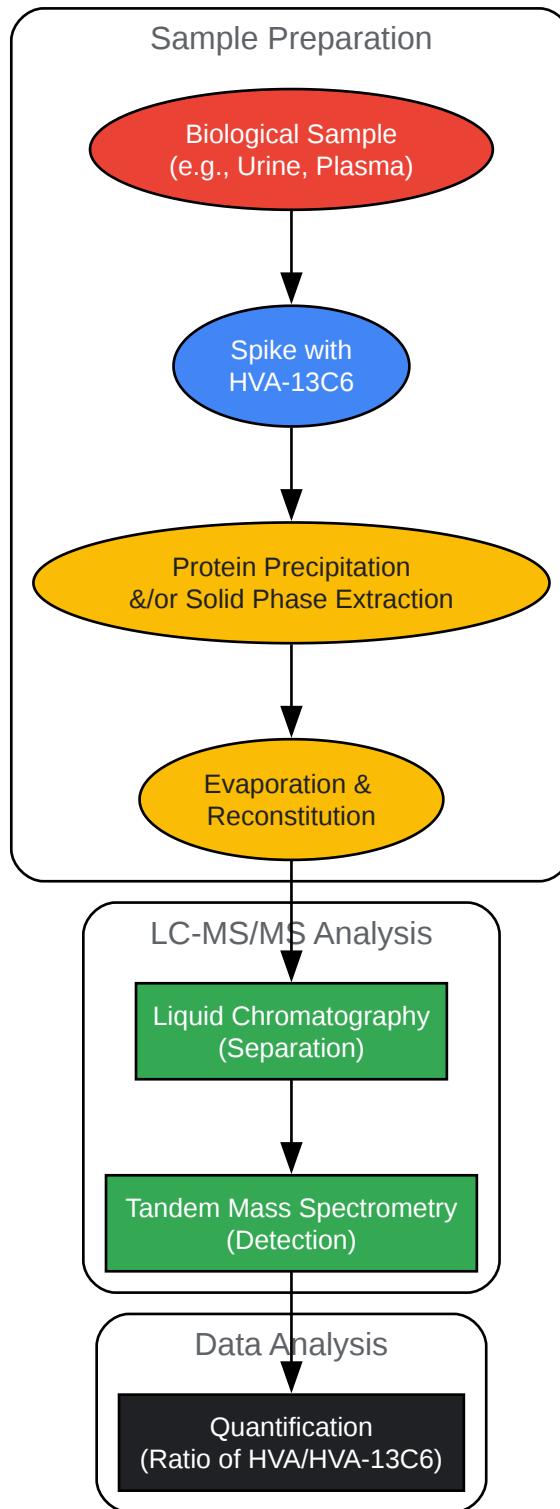
- Solvent Selection: A range of solvents of varying polarities (e.g., water, methanol, ethanol, DMSO, dichloromethane) should be tested.
- Procedure: A known mass of **Homovanillic Acid-13C6** (e.g., 1 mg) is added to a specific volume of the solvent (e.g., 1 mL) in a vial at a controlled temperature (e.g., 25 °C).
- Mixing: The mixture is vortexed or agitated for a set period to ensure maximum dissolution.
- Observation: The solution is visually inspected for any undissolved solid. If the solid dissolves completely, further additions of the solute can be made until saturation is reached to determine the quantitative solubility.[3][7][8]

Use as an Internal Standard in LC-MS/MS Analysis

Homovanillic Acid-13C6 is widely used as an internal standard for the accurate quantification of endogenous Homovanillic Acid in biological samples by liquid chromatography-tandem mass

spectrometry (LC-MS/MS).

Workflow for HVA Quantification using HVA-13C6



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Experimental workflow for HVA quantification.

Methodology:

- **Sample Collection and Preparation:** Biological samples (e.g., urine, plasma) are collected. A known amount of **Homovanillic Acid-13C6** internal standard is spiked into the sample.
- **Extraction:** Proteins are precipitated, typically with a cold organic solvent like acetonitrile. This is followed by centrifugation to separate the precipitated proteins. Further cleanup can be achieved using solid-phase extraction (SPE) to remove interfering substances.
- **Derivatization (Optional):** In some gas chromatography-mass spectrometry (GC-MS) methods, derivatization may be necessary to increase the volatility and thermal stability of the analyte.
- **LC-MS/MS Analysis:** The prepared sample is injected into an LC-MS/MS system. The analytes are separated on a chromatography column and then detected by the mass spectrometer. Specific precursor-to-product ion transitions are monitored for both Homovanillic Acid and **Homovanillic Acid-13C6**.
- **Quantification:** The concentration of endogenous Homovanillic Acid is determined by comparing the peak area ratio of the analyte to the internal standard against a calibration curve prepared with known concentrations of the unlabeled standard and a fixed concentration of the internal standard.[\[9\]](#)[\[10\]](#)[\[11\]](#)

This guide provides foundational information for the use of **Homovanillic Acid-13C6** in a research setting. For specific applications, further optimization of the described protocols may be necessary.

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